

validating the antimicrobial properties of calcium hydroxide against specific pathogens

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Compound of Interest

Compound Name: Calcium hydroxide

CAS No.: 1332-69-0

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Calcium Hydroxide: A Comparative Guide to its Antimicrobial Efficacy

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the antimicrobial properties of **calcium hydroxide** against specific pathogens, supported by experimental data. It is designed to assist researchers and professionals in evaluating its efficacy relative to other common antimicrobial agents.

Mechanism of Action: The Role of Hydroxyl Ions

Calcium hydroxide's antimicrobial activity is primarily attributed to its high pH, which is approximately 12.5-12.8.[1][2] This strong alkalinity is due to the release of hydroxyl ions (OH⁻) in an aqueous environment.[1][3] These highly reactive ions are potent oxidizing agents that can damage essential microbial cellular components. The primary mechanisms of action include:

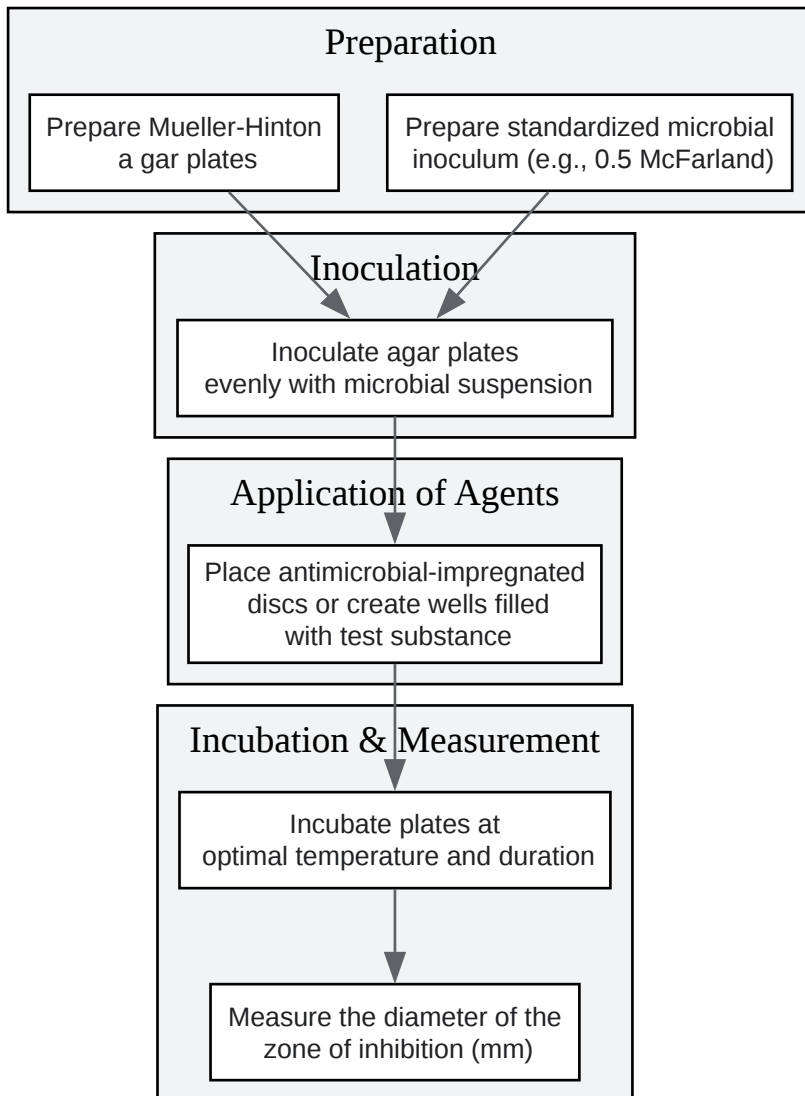
- Damage to the bacterial cytoplasmic membrane: The hydroxyl ions can extract hydrogen atoms from the lipid bilayer, leading to lipid peroxidation and subsequent loss of membrane integrity.
- Protein denaturation: The alkaline environment disrupts the tertiary structure of proteins, including essential enzymes, leading to a loss of their biological function.
- DNA damage: The hydroxyl ions can induce breaks in the DNA strands, inhibiting microbial replication and leading to cell death.[1][2]

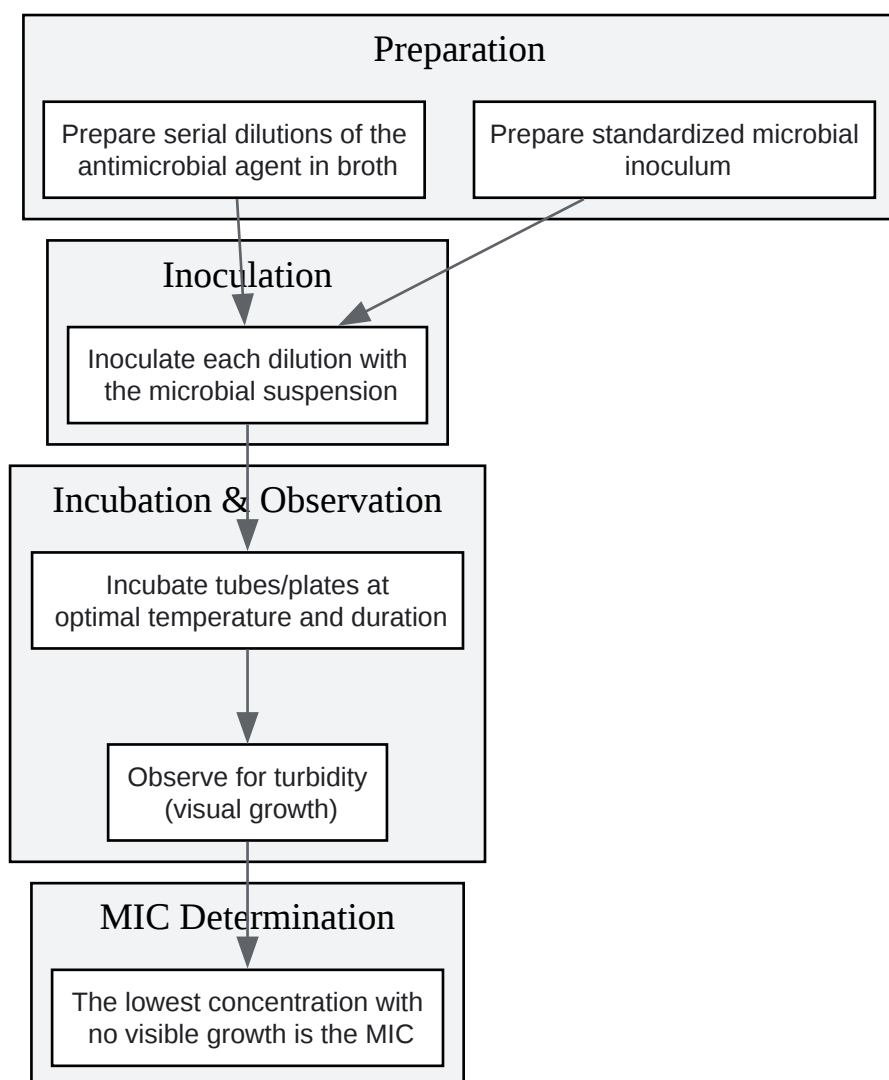


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References

- 1. Comparative Evaluation of Antimicrobial Efficacy of Calcium Hydroxide, Triple Antibiotic Paste, and 2% Chlorhexidine Combined with 0.5% Cetrimide against *Enterococcus faecalis* Biofilm-Infected Dentin Model: An In vitro Study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [2. Antimicrobial Activity of Calcium Hydroxide in Endodontics: A Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. A Comparison between the Antimicrobial Effects of Triple Antibiotic Paste and Calcium Hydroxide Against Entrococcus Faecalis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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